

5-Aminofluorescein stability and storage conditions

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Compound of Interest

Compound Name: 5-Aminofluorescein

Cat. No.: B015267

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An In-depth Technical Guide to the Stability and Storage of 5-Aminofluorescein

For researchers, scientists, and professionals in drug development, understanding the stability and proper storage of fluorescent probes like **5-Aminofluorescein** (5-AF) is critical for ensuring the accuracy, reproducibility, and reliability of experimental results. This guide provides a comprehensive overview of the stability profile and recommended handling conditions for **5-Aminofluorescein**, based on currently available technical data.

Overview of 5-Aminofluorescein

5-Aminofluorescein (CAS No: 3326-34-9) is a derivative of fluorescein, a widely used fluorescent tracer.^[1] It possesses a primary amino group, which allows for its covalent conjugation to other molecules, making it a valuable tool for labeling proteins and other biomolecules.^[2] Its fluorescent properties, with an excitation maximum around 490 nm and an emission maximum between 515-520 nm, are central to its application in various biochemical assays.^{[3][4]}

Storage Conditions and Stability

The stability of **5-Aminofluorescein** is influenced by temperature, light, and moisture. Adherence to recommended storage conditions is essential to maintain its chemical integrity and fluorescent properties.

Summary of Recommended Storage Conditions

The following table summarizes the storage recommendations for **5-Aminofluorescein** in both solid form and as a stock solution, as provided by various suppliers.

Form	Storage Temperature	Duration	Additional Conditions
Solid	+4°C	At least 2 years	Protect from light and moisture. Store under desiccating conditions.
Ambient	Up to 12 months	Store under desiccating conditions.	
-20°C	≥ 4 years	N/A	
<-15°C	N/A	N/A	
Room Temperature	N/A	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.	
Stock Solution	-20°C	1 month	Protect from light. Aliquot to prevent freeze-thaw cycles.
-80°C	6 months	Protect from light. Aliquot to prevent freeze-thaw cycles.	

Key Factors Affecting Stability

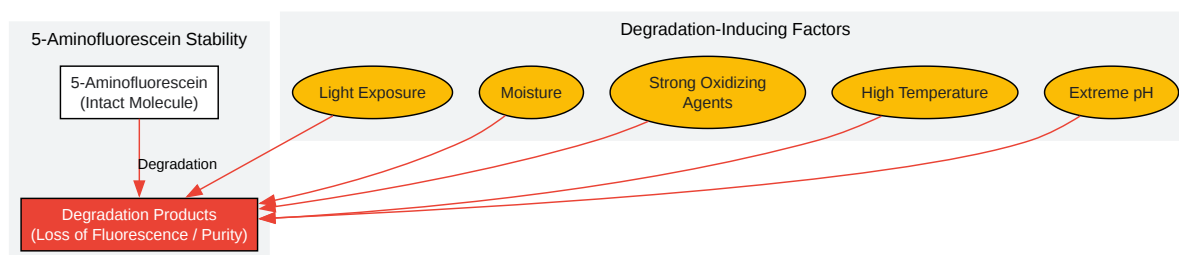
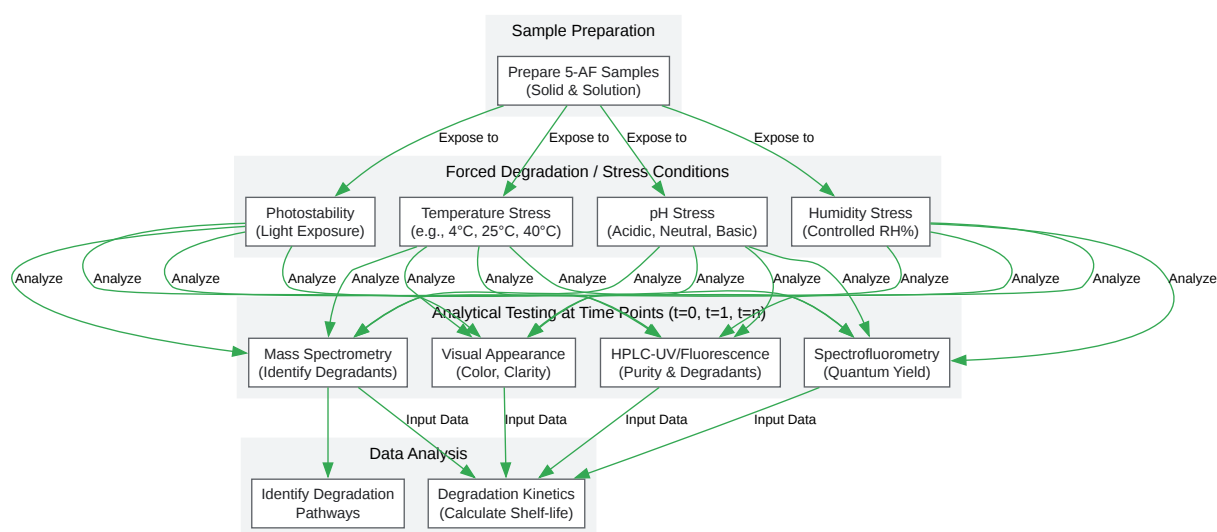
- **Light Sensitivity:** **5-Aminofluorescein** is sensitive to light. Exposure to light can lead to photobleaching and degradation, reducing its quantum yield and rendering it ineffective for fluorescent applications. It is imperative to store the compound in light-protected containers and minimize exposure during handling.

- **Moisture Sensitivity:** The compound is also sensitive to moisture. Storing under desiccating conditions is recommended to prevent hydration, which can affect its stability and performance.
- **Chemical Compatibility:** **5-Aminofluorescein** is incompatible with strong oxidizing agents. Contact with such agents can lead to oxidative degradation of the molecule.
- **pH Sensitivity:** As a derivative of fluorescein, its fluorescence is known to be pH-dependent. While specific data on the stability of **5-Aminofluorescein** across different pH values is not detailed in the provided results, it is known to be a pH-sensitive biomaterial.

Experimental Protocols for Stability Assessment

While specific, detailed experimental protocols for determining the stability of **5-Aminofluorescein** are not available in the provided search results, a general workflow for assessing the stability of a fluorescent compound can be proposed. This typically involves subjecting the compound to forced degradation under various stress conditions and analyzing the changes in its properties over time.

A logical workflow for such an assessment is outlined below.



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References

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